

Application of Computed Tomography (CT) in Mummy Analysis: A Detailed Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *mumie*

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Application Notes

Computed tomography (CT) has become an indispensable, non-invasive tool in the study of ancient mummies, revolutionizing the field of paleopathology and paleoanthropology.^[1] Its ability to generate high-resolution, cross-sectional images allows researchers to virtually "unwrap" and analyze the remains without causing physical damage, preserving these invaluable historical artifacts for future study.^{[2][3]} This technology provides a wealth of information about the individual's life, death, and the mummification process itself.^{[1][4][5]}

The primary applications of CT in mummy analysis include:

- **Paleopathology:** CT scanning is instrumental in identifying diseases and injuries that afflicted ancient populations.^[1] It can reveal evidence of trauma, such as fractures and skeletal injuries, as well as signs of chronic illnesses like osteoarthritis and dental diseases.^[6] Furthermore, CT can detect calcifications in blood vessels, suggesting the presence of atherosclerosis, and identify tumors and other pathological lesions.^[7]
- **Estimation of Age and Sex:** By examining skeletal and dental development, researchers can estimate the age at death of a mummified individual with a high degree of accuracy.^{[1][8]} Morphological features of the pelvis and skull, clearly visualized with CT, are used to determine the sex of the individual.^{[5][8]}
- **Mummification Techniques:** CT scans provide detailed insights into the methods of mummification. Researchers can identify the presence and location of embalming materials,

the removal of internal organs, and the placement of amulets and other objects within the wrappings.[4][8][9] This information helps to understand the cultural and religious practices of the time.

- **Paleoanthropology:** The data gathered from CT scans contributes to a broader understanding of ancient populations. It provides information on diet, lifestyle, and overall health.[4] Isotopic analysis of tissues visualized by CT can even reveal details about an individual's diet.[4]
- **Conservation:** By providing a detailed internal map of the mummy and its wrappings, CT aids in the conservation and preservation of these delicate remains. It can identify areas of structural weakness and help conservators make informed decisions about handling and storage.

Experimental Protocols

The following protocols are generalized recommendations for the CT scanning of human mummies.[10][11] Specific parameters should be adjusted based on the size and condition of the mummy, as well as the specific research questions being addressed.

1. Mummy Preparation and Handling:

- Handle the mummy with extreme care to prevent any damage.
- If possible, place the mummy on a non-metallic, low-density support to minimize artifacts in the CT images.
- Document the mummy's external condition with high-resolution photography before scanning.

2. CT Scanner Setup and Parameters:

The selection of appropriate scanning parameters is crucial for obtaining high-quality images.[10][11] Technical considerations often favor using a lower tube voltage and a higher tube current for scanning desiccated mummified remains.[10][11]

Parameter	Recommended Value/Setting	Rationale
Tube Voltage (kVp)	100-120 kV	Lower kVp enhances contrast in dehydrated soft tissues.
Tube Current-Time (mAs)	200-400 mAs	Higher mAs improves signal-to-noise ratio, resulting in clearer images.
Slice Thickness	0.6 - 1.25 mm	Thin slices allow for high-resolution multiplanar and 3D reconstructions. [8] [12]
Reconstruction Interval	0.4 - 0.8 mm	Overlapping reconstruction improves the quality of 3D models. [8]
Pitch	<1	A lower pitch increases scan time but improves image quality by increasing data acquisition.
Field of View (FOV)	As small as possible to encompass the mummy	A smaller FOV increases spatial resolution. [10] [11]
Reconstruction Algorithm	Bone and soft tissue algorithms	Both should be used to create separate datasets for analyzing skeletal and preserved soft tissues. [12]

3. Image Acquisition and Reconstruction:

- Perform a full-body scan of the mummy.
- Reconstruct the raw data using both bone and soft tissue algorithms to generate two sets of DICOM images.
- Archive the raw data and the reconstructed images for future analysis.

4. Data Analysis and Visualization:

- Utilize medical imaging software (e.g., OsiriX, 3D Slicer) for 2D and 3D visualization.
- Perform multiplanar reconstruction (MPR) to view the mummy in axial, sagittal, and coronal planes.
- Create 3D models using volume rendering and surface rendering techniques to visualize the skeleton, soft tissues, and any included artifacts.[\[9\]](#)

Quantitative Data Presentation

The following tables provide examples of how quantitative data obtained from CT analysis of mummies can be structured for comparison.

Table 1: Skeletal and Dental Age Estimation

Mummy ID	Feature	Measurement/Observation	Estimated Age
Mummy A	Epiphyseal fusion of long bones	Complete fusion of the distal radius and ulna	18-20 years
Mummy B	Dental eruption and wear	Eruption of third molars with minimal occlusal wear	17-21 years
Child Mummy C	Long bone length	Femur length: 25 cm	4-5 years

Table 2: Craniometric Measurements for Sex Determination

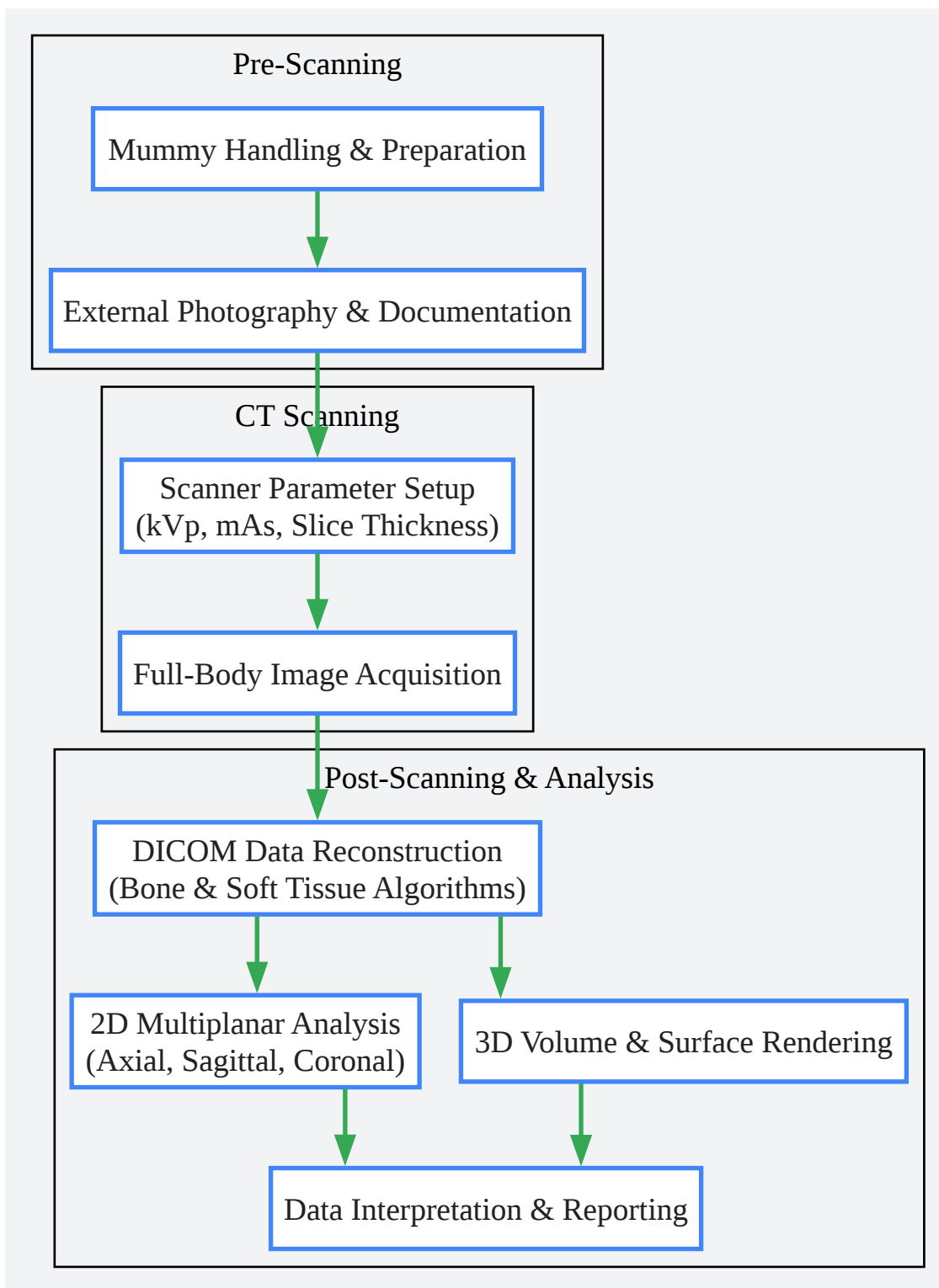
Mummy ID	Cranial Feature	Measurement (mm)	Sex Determination
Mummy A	Mastoid process length	32	Male
Mummy B	Supraorbital margin	Sharp	Female
Mummy A	Nuchal crest	Robust	Male

Table 3: Quantification of Pathological Findings

Mummy ID	Pathology	Location	Size/Dimensions (mm)	Hounsfield Units (HU)
Mummy C	Calcified aortic plaque	Abdominal aorta	5 x 3	350
Mummy D	Healed fracture	Left tibia	-	-
Mummy E	Lesion in the liver	Right lobe	20 x 15	80

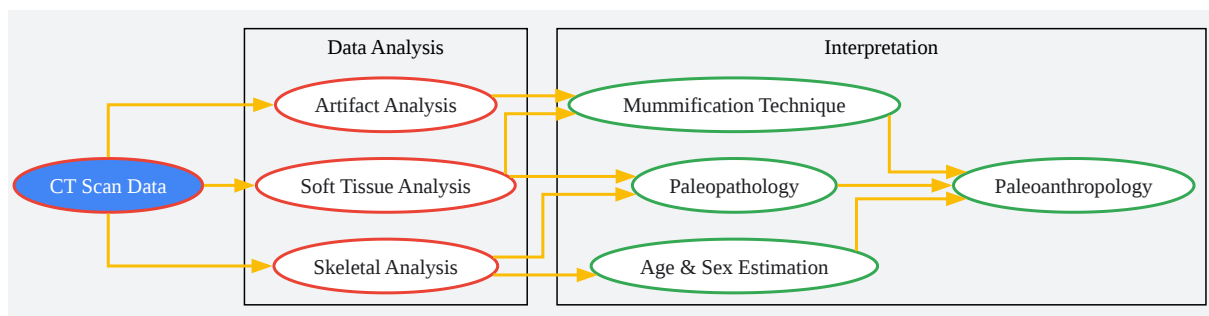
Visualization of Workflows and Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows and logical relationships in the CT analysis of mummies.



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Caption: Experimental workflow for CT analysis of mummies.



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